

A Comprehensive Technical Guide to the Solubility of Vanillin Isobutyrate in Organic Solvents

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Compound of Interest

Compound Name: *Vanillin isobutyrate*

Cat. No.: *B1584189*

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This technical guide provides an in-depth analysis of the solubility of **vanillin isobutyrate**, a key compound in the flavor, fragrance, and pharmaceutical industries. Understanding its solubility profile in various organic solvents is critical for formulation development, purification processes, and analytical method design. This document compiles quantitative solubility data, details established experimental protocols for solubility determination, and presents logical workflows to guide laboratory practices.

Quantitative Solubility Data

The solubility of **vanillin isobutyrate** varies significantly across different classes of organic solvents. The following tables summarize the available quantitative data at ambient temperatures.

Table 1: Solubility of **Vanillin Isobutyrate** at 20°C

Solvent	Solubility (g/L)
N,N-Dimethylacetamide (DMAc)	2456.15
Dimethyl Sulfoxide (DMSO)	1572.3
N,N-Dimethylformamide (DMF)	915.67
Pyridine	866.37
2-Butanone	749.14
N-Methyl-2-pyrrolidone (NMP)	746.22
3-Pentanone	730.03
tert-Amyl alcohol	645.27
Acetone	604.57
Acetonitrile	592.76
Ethyl Acetate	528.43
Methyl Propionate	523.54
Cyclohexanone	518.08
tert-Butanol	500.24
Cyclopentanone	494.15
Acetic Acid	493.5
Methyl Acetate	465.46
Tetrahydrofuran (THF)	413.87
Acrylic Acid	398.51
Toluene	391.9
gamma-Butyrolactone	381.62
N,N-Dimethylaniline	352.21
Chloroform	350.48

Methanol	331.76
Diethyl Ether	316.46
Acetylacetone	316.52
1,4-Dioxane	313.27
sec-Butanol	309.9
Methyl tert-butyl ether (MTBE)	306.8
Benzyl alcohol	302.79
Ethanol	285.57
1,2-Dichloroethane	246.01
n-Propanol	239.55
Propylene Carbonate	235.11
n-Butanol	228.16
Isopropanol	222.66
Formic Acid	221.09
Triethyl phosphate	206.15
Isobutanol	202.42
Isopentanol	200.91
Dipropyl ether	189.82
Isopropyl acetate	184.17
Dichloromethane	180.8
Propionic acid	179.44
Formamide	163.8
n-Pentanol	150.7
n-Propyl acetate	139.76

Tetrachloromethane	138.66
Water	138.31
n-Butyl acetate	119.14
Methyl isobutyl ketone (MIBK)	118.03
2-Pentanol	115.48
Chlorobenzene	106.08
Ethyl Formate	91.57
1,2,4-Trichlorobenzene	80.43
Ethylene Glycol	74.24
n-Heptanol	62.97
n-Octanol	57.48
1,2-Dichlorobenzene	38.75
Cyclohexane	37.26
n-Heptane	17.21
n-Hexane	10.63

Table 2: Solubility of **Vanillin Isobutyrate** at 25°C

Solvent	Solubility (g/L)
Ethanol	258.98
Water	0.366 (estimated)[1]

It is noteworthy that **vanillin isobutyrate** is generally described as being soluble in alcohols, ethers, and oils, while being insoluble or only slightly soluble in water.[1][2][3][4][5][6][7][8][9][10][11] One source quantifies its water solubility as 573 mg/L at 20°C.[6] It is also reported to be miscible with ethanol at room temperature.[2][12]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. The "shake-flask" or equilibrium solubility method is a widely accepted standard for generating reliable data.^[13] The principles outlined in OECD Guideline 105 for water solubility can be adapted for organic solvents.^[4]^[14]

Equilibrium Solubility "Shake-Flask" Method

This method measures the concentration of a solute in a saturated solution in equilibrium with an excess of the solid solute.

Materials and Equipment:

- **Vanillin isobutyrate** (solid)
- Selected organic solvent
- Thermostatically controlled shaker or agitator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for analysis

Procedure:

- **Preparation:** Add an excess amount of solid **vanillin isobutyrate** to a vial. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
- **Solvent Addition:** Add a known volume of the organic solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 20°C or 25°C). Agitate the mixture for a sufficient period to reach

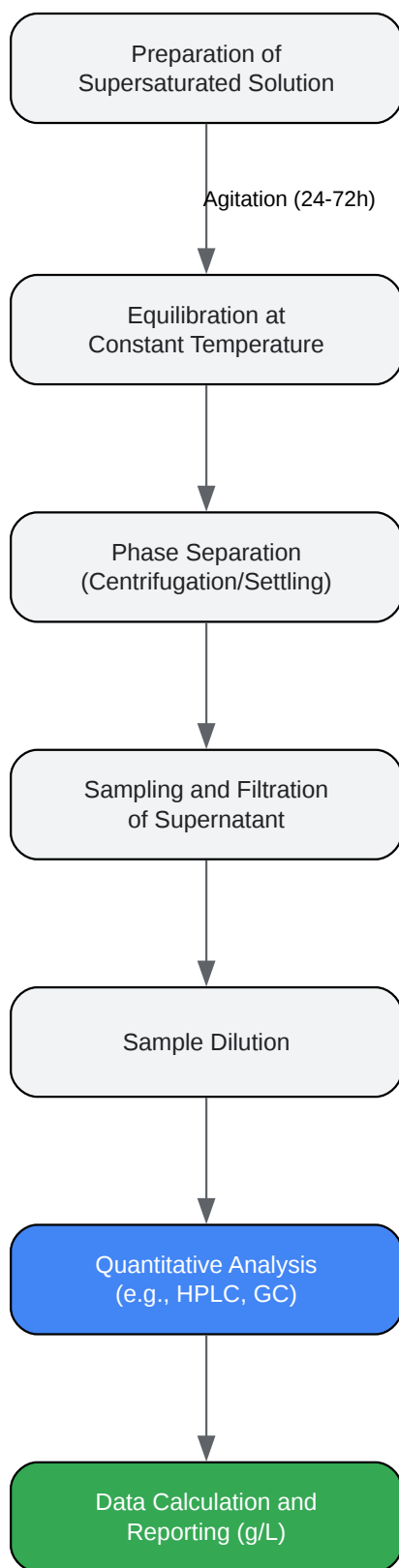
equilibrium. A period of 24 to 48 hours is typically recommended, but the optimal time should be determined empirically by taking measurements at various time points (e.g., 24, 48, and 72 hours) to ensure the concentration has plateaued.^[13]

- **Phase Separation:** Once equilibrium is reached, allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- **Dilution:** Accurately dilute the filtered sample with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- **Analysis:** Quantify the concentration of **vanillin isobutyrate** in the diluted sample using a validated HPLC or GC method.
- **Calculation:** Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value represents the solubility of **vanillin isobutyrate** in the specific solvent at the given temperature.

Visualized Workflows

General Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **vanillin isobutyrate**.

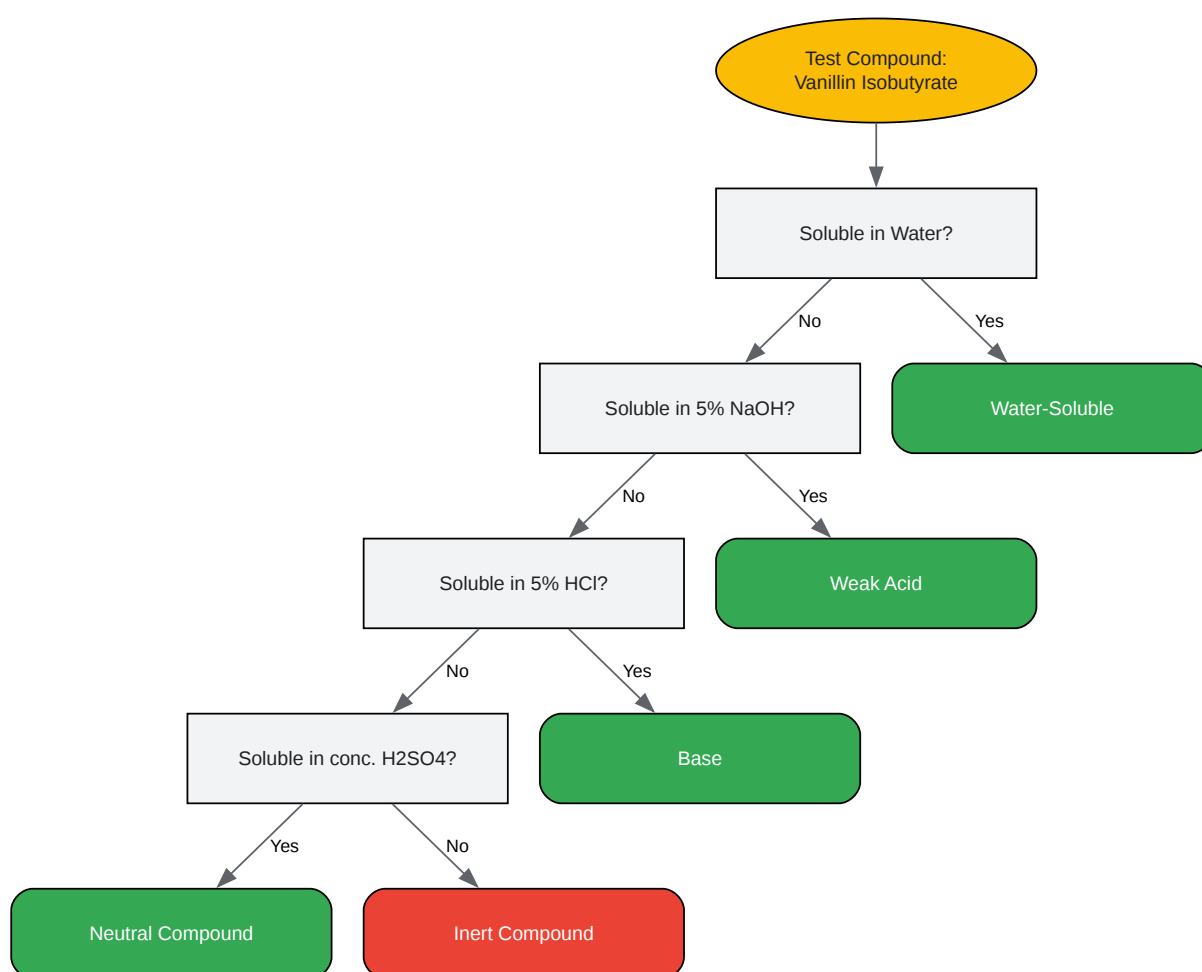


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Caption: Workflow for Equilibrium Solubility Measurement.

Solubility Classification Scheme

This diagram presents a logical approach to qualitatively classify the solubility of a compound based on its behavior in different solvent types.



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Caption: Qualitative Solubility Classification Flowchart.

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